

Mass spectrometry fragmentation patterns of THF-methyl urea

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

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Definitive Guide to MS Fragmentation of THF-Methyl Urea

Executive Summary & Strategic Context

In medicinal chemistry, the 1-[(tetrahydrofuran-2-yl)methyl]urea (THF-methyl urea) scaffold serves as a critical pharmacophore, often functioning as a hydrogen-bond donor/acceptor motif in kinase inhibitors and soluble epoxide hydrolase (sEH) inhibitors.

For the analytical chemist, characterizing this moiety requires navigating a dichotomy of stability and fragmentation. While the urea linkage is susceptible to characteristic neutral losses, the tetrahydrofuran (THF) ether ring introduces specific ionization channels that distinguish it from aliphatic analogs.

This guide provides a rigorous comparison of THF-methyl urea fragmentation against its primary bioisostere, THF-methyl thiourea, and details the mechanistic divergence between Electrospray Ionization (ESI) and Electron Impact (EI) modalities.

Structural Analysis & Labile Points

The fragmentation behavior of THF-methyl urea ($C_6H_{12}N_2O_2$, MW 144.17 Da) is governed by three "trigger points" within the molecule:

- **The Urea Core (N-C=O-N):** The most labile site under ESI conditions. Protonation occurs preferentially at the carbonyl oxygen, destabilizing the C-N bonds.
- **The C-O Ether Bond:** Under high-energy collision (EI or high-energy CID), the THF ring undergoes ring-opening or alpha-cleavage.
- **The Exocyclic Methylene Linker:** Acts as a pivot for inductive cleavage, often isolating the THF ring as a carbocation.

Comparative Baseline: Urea vs. Thiourea

The most common "alternative" in drug design is the thiourea analog. Mass spectrometry offers the most definitive method to distinguish these isosteres due to the "Oxygen vs. Sulfur" rule in fragmentation energetics.

Feature	THF-Methyl Urea (Product)	THF-Methyl Thiourea (Alternative)
Precursor Ion $[M+H]^+$	m/z 145.10	m/z 161.07
Primary Neutral Loss	Ammonia (NH_3 , -17 Da)	Ammonia (NH_3 , -17 Da)
Secondary Neutral Loss	Isocyanic Acid ($HNCO$, -43 Da)	Isothiocyanic Acid ($HNCS$, -59 Da)
Diagnostic Cation	Tetrahydrofurfuryl amine (m/z 102)	Tetrahydrofurfuryl amine (m/z 102)
Softness	Harder fragmentation (Urea bond is stable)	Softer (C=S bond is weaker than C=O)

Detailed Fragmentation Mechanisms

The following analysis assumes a standard ESI-MS/MS workflow (Positive Mode, Collision Energy 15–35 eV).

Pathway A: The Urea "Zipper" (ESI Dominant)

The primary degradation pathway involves the sequential loss of small neutrals from the urea terminus.

- Protonation: $[M+H]^+$ forms at m/z 145.
- Deamidation: Inductive cleavage releases NH_3 (17 Da), yielding the isocyanate cation (m/z 128).
- Urea Collapse: Alternatively, a 4-center rearrangement eliminates Isocyanic Acid ($HNCO$, 43 Da), leaving the protonated primary amine (m/z 102).

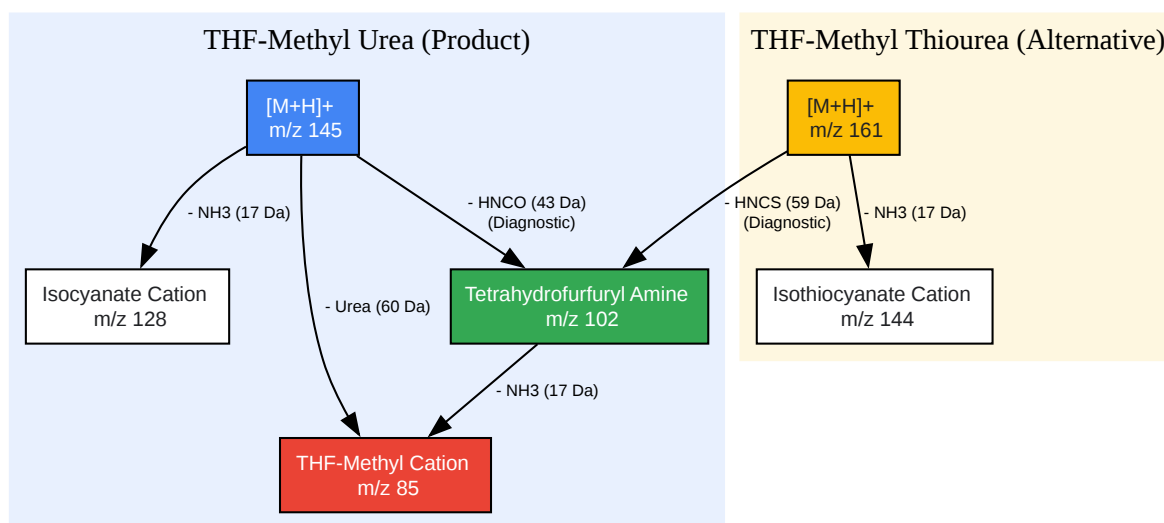
Pathway B: The THF "Ejection" (High Energy)

At higher collision energies, the bond between the exocyclic methylene and the urea nitrogen breaks heterolytically.

- Carbocation Formation: The urea moiety is lost as a neutral (60 Da), generating the tetrahydrofurfuryl cation (m/z 85).
- Ring Unraveling: The m/z 85 ion further fragments via CO loss (-28 Da) to m/z 57, or ethylene loss (-28 Da) to m/z 57 (isobaric interference requires high-res MS to resolve).

Visualization: Fragmentation Logic Tree

The following diagram illustrates the competing pathways for THF-Methyl Urea vs. Thiourea.



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Caption: Comparative ESI-MS/MS fragmentation tree showing the divergence in neutral losses between Urea and Thiourea derivatives.

Experimental Protocol: Self-Validating Identification

To ensure data integrity, use this protocol which includes a "self-check" step using in-source fragmentation.

Reagents & Setup

- Solvent: 50:50 Methanol/Water + 0.1% Formic Acid.
- Ionization: ESI Positive Mode.
- Flow Rate: 5 μ L/min (Direct Infusion).

Step-by-Step Workflow

- Precursor Isolation: Set Q1 to m/z 145.1 (width 1.0 Da).

- Ramping Collision Energy (CE):
 - Low CE (10 eV): Verify stability. The m/z 145 peak should dominate (>90%).
 - Mid CE (20-25 eV): Look for the "Urea Signature." You must observe the m/z 102 peak (Loss of 43 Da). If you see loss of 59 Da instead, your sample is the Thiourea analog.
 - High CE (40+ eV): Look for the "THF Core." The m/z 85 peak should appear.
- Validation Check (The "Rule of 43"):
 - Calculate
$$\frac{m/z \text{ of base peak} - 43}{43}$$

If the result is an integer, the Urea core is intact.
 - If
$$\frac{m/z \text{ of base peak} - 59}{59}$$

is an integer, the terminal amine is intact.
 - Note: If m/z 71 is observed as the base peak, this indicates thermal degradation in the source (loss of urea before ionization)—lower your desolvation temperature.

Comparative Performance Data

The following table summarizes the fragmentation ions expected in a Triple Quadrupole (QqQ) or Q-TOF experiment.

Fragment Ion Identity	m/z (Theory)	Relative Abundance (25 eV)	Mechanistic Origin
Precursor	145.10	10-20%	Protonated Molecule [M+H] ⁺
Des-ammonia	128.07	30-40%	Loss of terminal NH ₃
Amine Core	102.09	100% (Base Peak)	Loss of HNCO (Rearrangement)
THF-Methyl Cation	85.06	10-20%	Inductive cleavage of C-N bond
THF Ring	71.05	<5%	Alpha-cleavage of exocyclic C-C
Ring Fragment	43.02	5-10%	Ring opening (C ₂ H ₃ O ⁺)

Interpretation of Alternatives

- vs. Aliphatic Ureas (e.g., Butyl Urea): Aliphatic ureas show a similar loss of NH₃ and HNCO but lack the m/z 85 and m/z 71 oxide-stabilized ions. The presence of m/z 71 is a specific marker for the THF ring.
- vs. Thioureas: The shift of the diagnostic neutral loss from 43 Da (HNCO) to 59 Da (HNCS) is the definitive differentiator.

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Sources

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